

Understanding the EC Inventory and Regulatory Context

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Compound Focus: EINECS 266-502-9

CAS No.: 66866-42-0

Cat. No.: S3344208

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The EC number **266-502-9** you inquired about is part of the **EINECS (European Inventory of Existing Commercial chemical Substances)** [1]. This means it is a substance that was considered to be on the EU market between 1 January 1971 and 18 September 1981, and it is classified as a phase-in substance under the REACH Regulation [1].

For researchers, it is also critical to check if this substance is on the **Candidate List of substances of very high concern (SVHC) for Authorisation** [2]. Inclusion on this list triggers immediate legal obligations for companies, such as the duty to provide information to downstream users and consumers upon request [2].

The table below summarizes the key inventories managed by the European Chemicals Agency (ECHA):

Inventory Name	Abbreviation	Scope and Description
European Inventory of Existing Commercial Chemical Substances [1]	EINECS	Substances on the EC market from 1 Jan 1971 to 18 Sep 1981.
European List of Notified Chemical Substances [1]	ELINCS	Substances notified and becoming available after 18 Sep 1981.
No-Longer Polymers [1]	NLP	Substances that lost their polymer status between 18 Sep 1981 and 31 Oct 1993.

A Framework for Comparative Analysis

Without the specific experimental data for EC 266-502-9, here is a proposed methodology for creating an objective comparison guide. Once you obtain the substance's identity from ECHA's databases, you can use this structure to benchmark it against alternatives.

Step 1: Identify the Substance and Select Comparators

First, you must determine the exact chemical identity of EC 266-502-9. Using ECHA's databases is essential for this. Once identified, select comparator substances. These should be:

- **Structural analogues:** Compounds with similar molecular scaffolds.
- **Functional analogues:** Substances used for the same application or targeting the same biological pathway.
- **Regulatory benchmarks:** Substances with known SVHC status or other regulatory restrictions.

Step 2: Define Comparison Criteria and Metrics

A comprehensive comparison should cover multiple aspects. You can structure the quantitative data into a table similar to the one below.

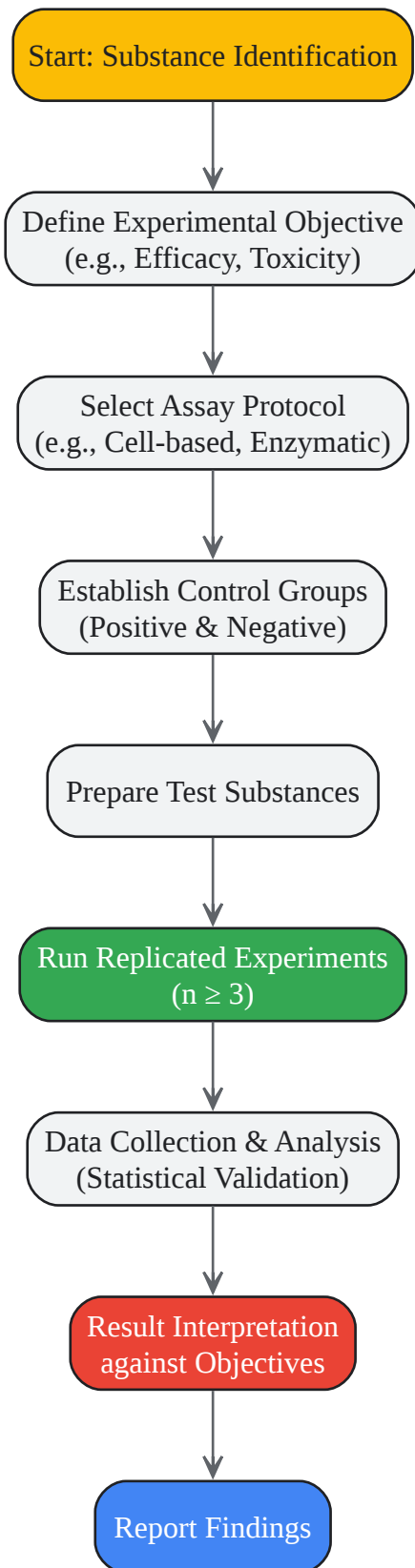
Proposed Comparison Table Structure:

Comparison Criteria	Target Substance (EC 266-502-9)	Alternative A (EC xxxxxxxx)	Alternative B (EC xxxxxxxx)
<i>Physicochemical Properties</i>			
Molecular Weight	[Data to be filled]	[Data to be filled]	[Data to be filled]
Log P (Partition Coefficient)	[Data to be filled]	[Data to be filled]	[Data to be filled]
Water Solubility	[Data to be filled]	[Data to be filled]	[Data to be filled]

Comparison Criteria	Target Substance (EC 266-502-9)	Alternative A (EC xxxxxxxx)	Alternative B (EC xxxxxxxx)
<i>Toxicological & Ecotoxicological Data</i>			
LD50 (Acute Toxicity)	[Data to be filled]	[Data to be filled]	[Data to be filled]
Mutagenicity	[Data to be filled]	[Data to be filled]	[Data to be filled]
PNEC (Aquatic Toxicity)	[Data to be filled]	[Data to be filled]	[Data to be filled]
<i>Regulatory Status</i>			
SVHC Candidate List	[Yes/No]	[Yes/No]	[Yes/No]
REACH Authorization Required	[Yes/No]	[Yes/No]	[Yes/No]
<i>Application Performance</i>			
Efficacy in Target Application	[Experimental Data]	[Experimental Data]	[Experimental Data]
Stability	[Experimental Data]	[Experimental Data]	[Experimental Data]

Step 3: Outline Experimental Protocols

For any experimental data cited in the comparison (e.g., efficacy, stability), a detailed methodology must be provided to ensure reproducibility. A generalized workflow for generating this data is as follows:



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Diagram 1: Generalized workflow for generating experimental comparison data. Key steps include protocol definition, replicated execution, and statistical validation.

Where to Find the Required Information

To complete the comparative analysis framework, you can obtain specific data from these authoritative sources:

- **ECHA CHEM Database:** This is the primary source for information on EC 266-502-9. You can search for it here: **ECHA CHEM**. This will provide you with its chemical identity, classification, and any regulatory information, including whether it is on the SVHC Candidate List [2].
- **PubChem and SciFinder[®]:** These chemical databases are invaluable for obtaining detailed physicochemical, toxicological, and ecological data.
- **Scientific Literature:** Search platforms like PubMed and Google Scholar for published studies on EC 266-502-9 or its chemical name.

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References

1. EC Inventory - ECHA - European Union [echa.europa.eu]
2. Candidate List of substances of very high concern for ... - ECHA [echa.europa.eu]

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